

3-(2-Methylbenzyl)piperidine molecular weight and formula

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Compound of Interest

Compound Name: 3-(2-Methylbenzyl)piperidine

Cat. No.: B1355999

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Technical Data Sheet: 3-(2-Methylbenzyl)piperidine

Audience: Researchers, scientists, and drug development professionals.

This document provides the core physicochemical properties of **3-(2-Methylbenzyl)piperidine**.

Chemical Identity

| Parameter | Value |
|------------|---|
| IUPAC Name | 3-[(2-methylphenyl)methyl]piperidine[1] |
| Synonyms | 3-(2-Methyl-benzyl)-piperidine[2] |
| CAS Number | 955314-92-8[1] |

Molecular Properties

A summary of the key molecular data for **3-(2-Methylbenzyl)piperidine** is presented below.

| Property | Value | Source |
|-------------------|--------------|--------|
| Molecular Formula | C13H19N | [1][2] |
| Molecular Weight | 189.30 g/mol | [2] |

Note on Advanced Technical Data:

The scope of this document is to provide the fundamental molecular weight and formula for **3-(2-Methylbenzyl)piperidine**. Detailed experimental protocols, such as synthesis or analytical methods, are beyond this scope. Similarly, as this is a specific chemical compound, concepts like signaling pathways are not applicable. Therefore, no visualizations using the DOT language for such pathways or experimental workflows have been included.

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References

- 1. pschemicals.com [pschemicals.com]
- 2. 3-(2-Methyl-benzyl)-piperidine | Sigma-Aldrich [sigmaaldrich.com]
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